

Structural Analysis of 7-N-(4-Hydroxyphenyl)mitomycin C: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-N-(4-Hydroxyphenyl)mitomycin
C

Cat. No.: B1664201

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the structural analysis of **7-N-(4-Hydroxyphenyl)mitomycin C**, a significant derivative of the potent antitumor antibiotic, Mitomycin C. While comprehensive experimental data on the crystal structure and complete Nuclear Magnetic Resonance (NMR) assignments for this specific analog are not extensively available in public literature, this document compiles the known structural information and presents established experimental protocols for this class of compounds, using the parent Mitomycin C as a reference for methodology.

Molecular and Physicochemical Properties

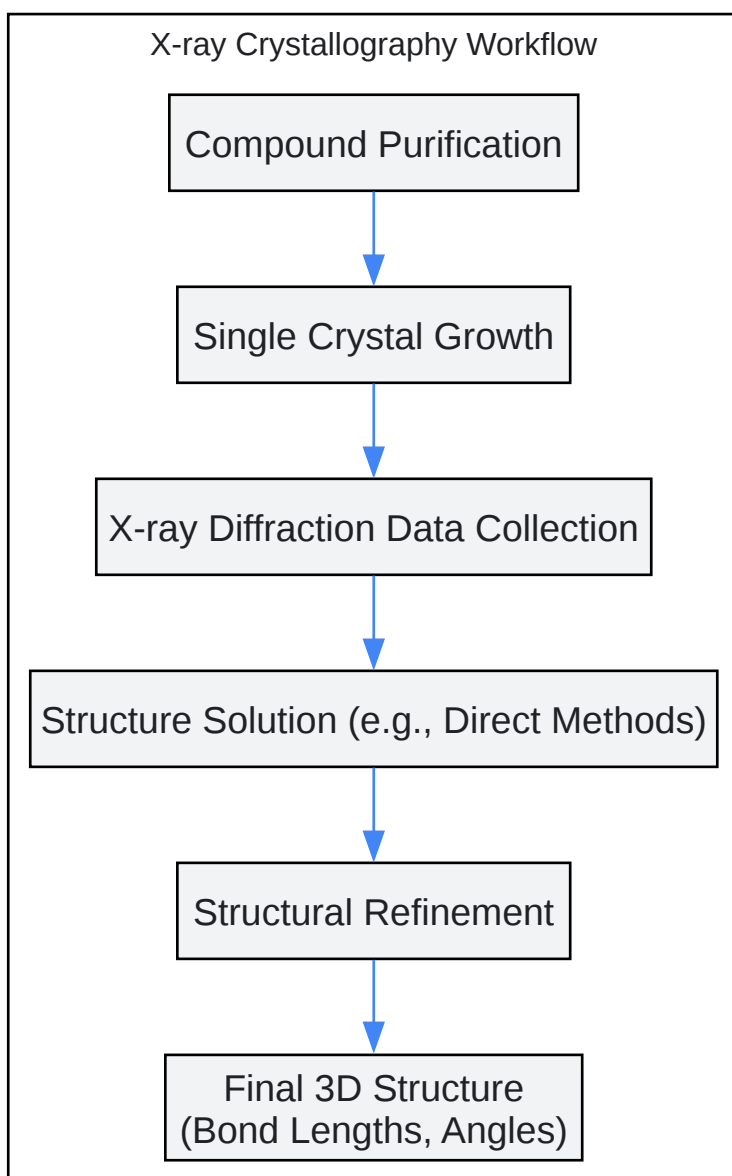
7-N-(4-Hydroxyphenyl)mitomycin C, also known as M-83, is characterized by the substitution of the C7-amino group of Mitomycin C with a 4-hydroxyphenyl moiety. This modification has been shown to influence its antitumor activity and myelosuppression profile.^{[1][2]} The fundamental properties of the molecule are summarized below.

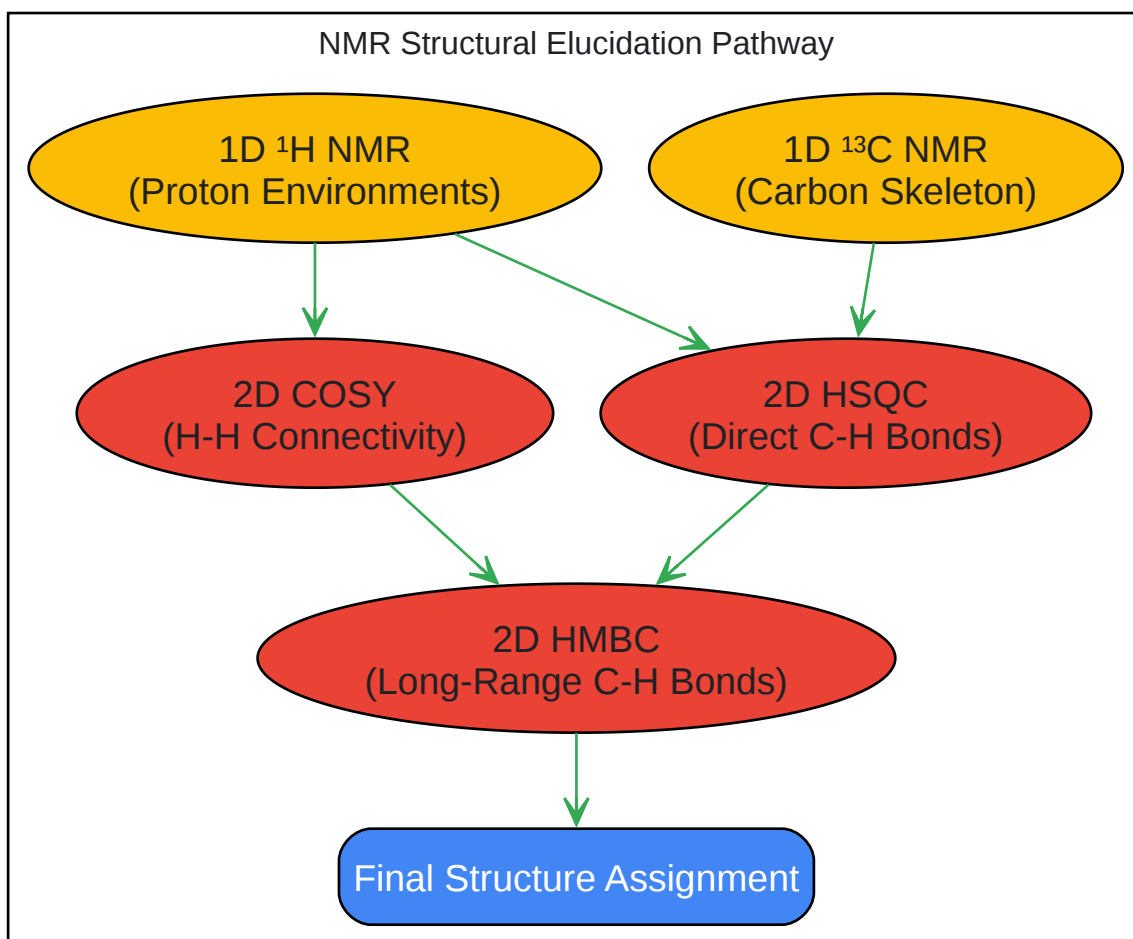
Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₆	PubChem[3]
Molecular Weight	426.42 g/mol	ChemicalBook[4]
Monoisotopic Mass	426.15393 Da	PubChem[3]
Canonical SMILES	<chem>CC1=C(C(=O)C2=C(C1=O)N3C[C@H]4--INVALID-LINK--N4)NC5=CC=C(C=C5)O</chem>	PubChem[3]
InChI Key	HNTGDFCASLOZEZ-YDBSYXHISA-N	PubChem[3]
CAS Number	70343-57-6	ChemicalBook[4]
Common Synonyms	M-83, KW-2083, 7-N-PHPMC	ChemicalBook[4]

Visualization of Chemical Structure

The following diagram illustrates the two-dimensional chemical structure of **7-N-(4-Hydroxyphenyl)mitomycin C**, highlighting its core mitosane skeleton and the appended 4-hydroxyphenyl group.

7-N-(4-Hydroxyphenyl)mitomycin C





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and antitumor activity of novel mitomycin derivatives containing functional groups at the C-6-methyl position - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Drug Release Profiles of Mitomycin C Encapsulated Quantum Dots–Chitosan Nanocarrier System for the Possible Treatment of Non-Muscle Invasive Bladder Cancer - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Mitomycin C analogues with a substituted hydrazine at position 7. Synthesis, spectral properties, and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. aseestant.ceon.rs [aseestant.ceon.rs]
- To cite this document: BenchChem. [Structural Analysis of 7-N-(4-Hydroxyphenyl)mitomycin C: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664201#structural-analysis-of-7-n-4-hydroxyphenyl-mitomycin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com